

# Application Note: Preparation of N6-Cyclohexyladenosine Stock Solution in DMSO

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## Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B1676892

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## Introduction

**N6-Cyclohexyladenosine** (CHA) is a potent and selective agonist for the adenosine A1 receptor, with significantly lower affinity for A2A and A3 receptors.[1][2] Its high affinity and selectivity make it a valuable tool in pharmacological research for studying the physiological and pathological roles of the adenosine A1 receptor. Applications include research in cardiovascular function, neuroscience, and sleep regulation.[1][3][4] To ensure accurate and reproducible experimental results, proper preparation and storage of **N6-Cyclohexyladenosine** stock solutions are critical. Dimethyl sulfoxide (DMSO) is a commonly used solvent for dissolving **N6-Cyclohexyladenosine** due to its high solubilizing capacity for this compound.[5][6] This document provides a detailed protocol for the preparation, storage, and handling of **N6-Cyclohexyladenosine** stock solutions in DMSO.

## Physicochemical Properties

A summary of the key physicochemical properties of **N6-Cyclohexyladenosine** is provided in the table below. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Reference
Molecular Formula	C16H23N5O4	[5][7]
Molecular Weight	349.38 g/mol	[5][7]
CAS Number	36396-99-3	[7]
Appearance	White to Off-White Solid	[8]
Purity	≥98%	[6]
Solubility in DMSO	Up to 100 mM (approximately 35 mg/mL)	[4][5]

## Experimental Protocol: Preparation of a 10 mM N6-Cyclohexyladenosine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N6-Cyclohexyladenosine** in DMSO. The concentration can be adjusted based on specific experimental needs by modifying the mass of **N6-Cyclohexyladenosine** accordingly.

### Materials

- **N6-Cyclohexyladenosine** (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### Procedure

- Preparation: Before starting, ensure the work area is clean and that all necessary equipment is readily available. It is recommended to allow the **N6-Cyclohexyladenosine** vial to equilibrate to room temperature for at least 60 minutes before opening to minimize condensation.
- Mass Calculation: To prepare a 10 mM stock solution, calculate the required mass of **N6-Cyclohexyladenosine**. For example, to prepare 1 mL of a 10 mM solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 349.38 \text{ g/mol} \times 1000 \text{ mg/g} = 3.49 \text{ mg}$
- Weighing: Carefully weigh out the calculated mass of **N6-Cyclohexyladenosine** using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Solvent Addition: Add the desired volume of anhydrous DMSO to the tube/vial containing the **N6-Cyclohexyladenosine**. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube/vial and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.<sup>[5]</sup> Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[4][9]</sup> Store the aliquots at -20°C for up to one year or at -80°C for up to two years.<sup>[4][5][9]</sup>

#### Safety Precautions

- **N6-Cyclohexyladenosine** is a bioactive compound. Standard laboratory safety practices should be followed.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care, as it can facilitate the absorption of substances through the skin.

- All procedures should be performed in a well-ventilated area or a chemical fume hood.

## Diagrams



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Caption: Workflow for preparing **N6-Cyclohexyladenosine** stock solution.

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- To cite this document: BenchChem. [Application Note: Preparation of N6-Cyclohexyladenosine Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676892#preparing-n6-cyclohexyladenosine-stock-solution-in-dmsol]

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